

lofepramine therapeutic classification ATC code

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Compound Focus: Lofepramine Hydrochloride

CAS No.: 26786-32-3

Cat. No.: S533465

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ATC Classification and Pharmacological Profile

The table below details the official ATC classification of Lofepramine and its core pharmacological properties.

Category	Details
ATC Code	N06AA07 [1] [2] [3]
ATC Level 1: Anatomical Main Group	N - Nervous System [1] [2]
ATC Level 2: Therapeutic Subgroup	N06 - Psychoanaleptics (antidepressants, stimulants, etc.) [1]
ATC Level 3: Pharmacological Subgroup	N06A - Antidepressants [1]
ATC Level 4: Chemical Subgroup	N06AA - Non-selective monoamine reuptake inhibitors [1]
Defined Daily Dose (DDD)	0.105 g (oral) [1]
Mechanism of Action	Tricyclic Antidepressant (TCA); Serotonin and Noradrenaline Reuptake Inhibitor (SNRI) [2] [3]

Pharmacodynamic Binding Profile

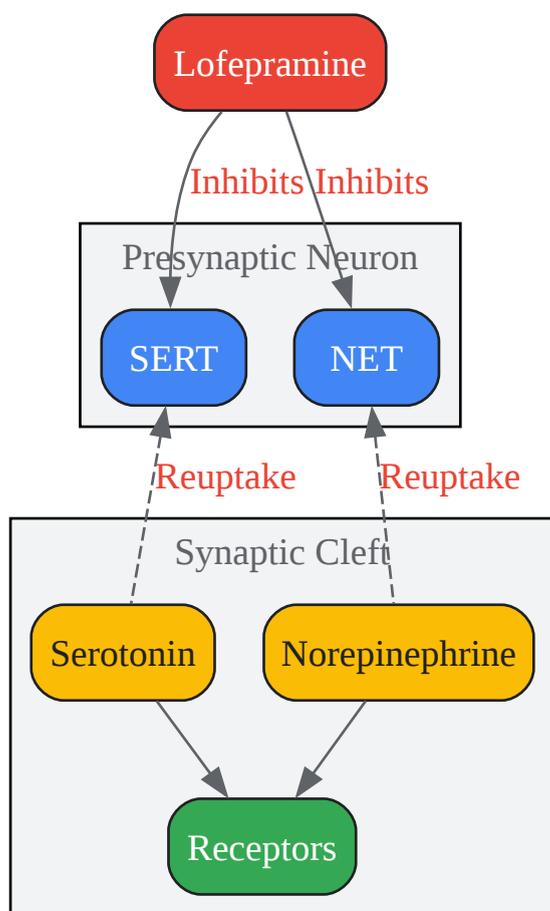
Lofepamine exerts its effects by binding to various transporter proteins and receptors in the nervous system. The following table summarizes its binding affinity (K_i in nM) for key targets; a lower K_i value indicates stronger binding [3].

Target	K_i (nM)	Target Type
Norepinephrine Transporter (NET)	5.4	Reuptake Transporter
Serotonin Transporter (SERT)	70	Reuptake Transporter
Muscarinic M1 Acetylcholine Receptor	67	Receptor
Histamine H1 Receptor	245-360	Receptor
Alpha-1 Adrenergic Receptor	100	Receptor
5-HT2A Serotonin Receptor	200	Receptor

Mechanism of Action and Signaling Pathways

Lofepamine primarily works by inhibiting the serotonin transporter (SLC6A4) and the norepinephrine transporter (SLC6A2), increasing the levels of these neurotransmitters in the synaptic cleft [2] [3]. KEGG pathway analysis indicates its action is associated with the **serotonergic synapse pathway** (hsa04726) and the **synaptic vesicle cycle** (hsa04721) [2] [4].

The DOT script below models the core mechanistic pathway of Lofepamine. It illustrates the drug's primary targets and the resulting increase in neurotransmitter activity.



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Diagram 1: Lofepramine inhibits serotonin and norepinephrine reuptake transporters (SERT/NET), increasing neurotransmitter levels in the synaptic cleft and enhancing signaling to postsynaptic receptors.

Clinical and Pharmacokinetic Overview

The table below summarizes key clinical use and pharmacokinetic parameters of Lofepramine.

Parameter	Description
Primary Indication	Treatment of depressive disorder [3] [5].
Key Metabolite	Desipramine (an active TCA) [3].

Parameter	Description
Bioavailability	Approximately 7% [3].
Protein Binding	Very high (~99%) [3].
Elimination Half-life	Parent drug: Up to 5 hours; Active metabolites: 12-24 hours [3].

Lofepamine is considered a third-generation TCA with a **more favorable side effect profile** and **lower toxicity in overdose** compared to older, first-generation TCAs [3].

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References

1. N06AA07 - ATCDDD - ATC/DDD Index - FHI [atcddd.fhi.no]
2. Lofepamine hydrochloride - KEGG DRUG [genome.jp]
3. Lofepamine [en.wikipedia.org]
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